

Proper Disposal of H-Met-OiPr Hydrochloride: A Comprehensive Guide

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Compound of Interest

Compound Name: *H-Met-OiPr hydrochloride*

Cat. No.: *B554995*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a detailed, step-by-step procedure for the safe disposal of **H-Met-OiPr hydrochloride** (CAS No: 85391-05-5), an amino acid derivative used in cancer research.^[1] Adherence to these protocols is crucial for minimizing risks and complying with regulatory standards.

Key Safety and Disposal Information

Before initiating any disposal procedure, it is imperative to consult the Safety Data Sheet (SDS) provided by the manufacturer. In the absence of a specific SDS, the following guidelines, based on general principles for hydrochloride salts and hazardous chemicals, should be strictly followed.

Hazard Profile:

- **Acidic Nature:** As a hydrochloride salt, **H-Met-OiPr hydrochloride** is acidic and can cause irritation upon contact with skin, eyes, or the respiratory tract.
- **Potential Reactivity:** While specific reactivity data is limited, it should be handled as a potentially reactive compound, especially in the presence of bases, amines, and alkali metals.^[2]

- **Toxicity:** The toxicological properties of **H-Met-OiPr hydrochloride** are not extensively documented in the provided search results. Therefore, it should be handled with care, assuming it may be harmful if swallowed or inhaled.

Personal Protective Equipment (PPE):

To ensure personal safety, the following PPE must be worn when handling **H-Met-OiPr hydrochloride**:

- Safety goggles or a face shield
- Chemical-resistant gloves
- A lab coat or other protective garments
- A respirator if handling the substance in a poorly ventilated area or if it is in a powdered form that can be inhaled.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **H-Met-OiPr hydrochloride**.

Property	Value	Source(s)
CAS Number	85391-05-5	[1]
Molecular Formula	C8H18ClNO2S	
Molecular Weight	227.75 g/mol	[1]
Appearance	White to off-white solid	[1]

Step-by-Step Disposal Protocol

The recommended disposal procedure for **H-Met-OiPr hydrochloride** involves careful neutralization of its acidic component, followed by disposal in strict accordance with local, state, and federal regulations for chemical waste.

Small Spills (Solid or Liquid)

In the event of a small spill (less than 1 liter), the following steps should be taken:

- **Assess and Secure the Area:** Evacuate non-essential personnel from the immediate vicinity of the spill.[2] Ensure proper ventilation to avoid inhalation of any dust or vapors.[2]
- **Contain the Spill:** Use absorbent materials or a spill kit to confine the spill to a small area.[2]
- **Neutralization:** Carefully neutralize the spilled material. For acidic compounds like **H-Met-OiPr hydrochloride**, a weak base such as sodium bicarbonate or baking soda can be used. [2] Apply the neutralizing agent gradually until the fizzing stops, indicating that the acid has been neutralized.
- **Collection:** Once neutralized, carefully sweep or wipe up the material and place it in a clearly labeled, sealed container for hazardous waste.[2]
- **Decontamination:** Clean the spill area thoroughly with soap and water.

Disposal of Unused H-Met-OiPr Hydrochloride

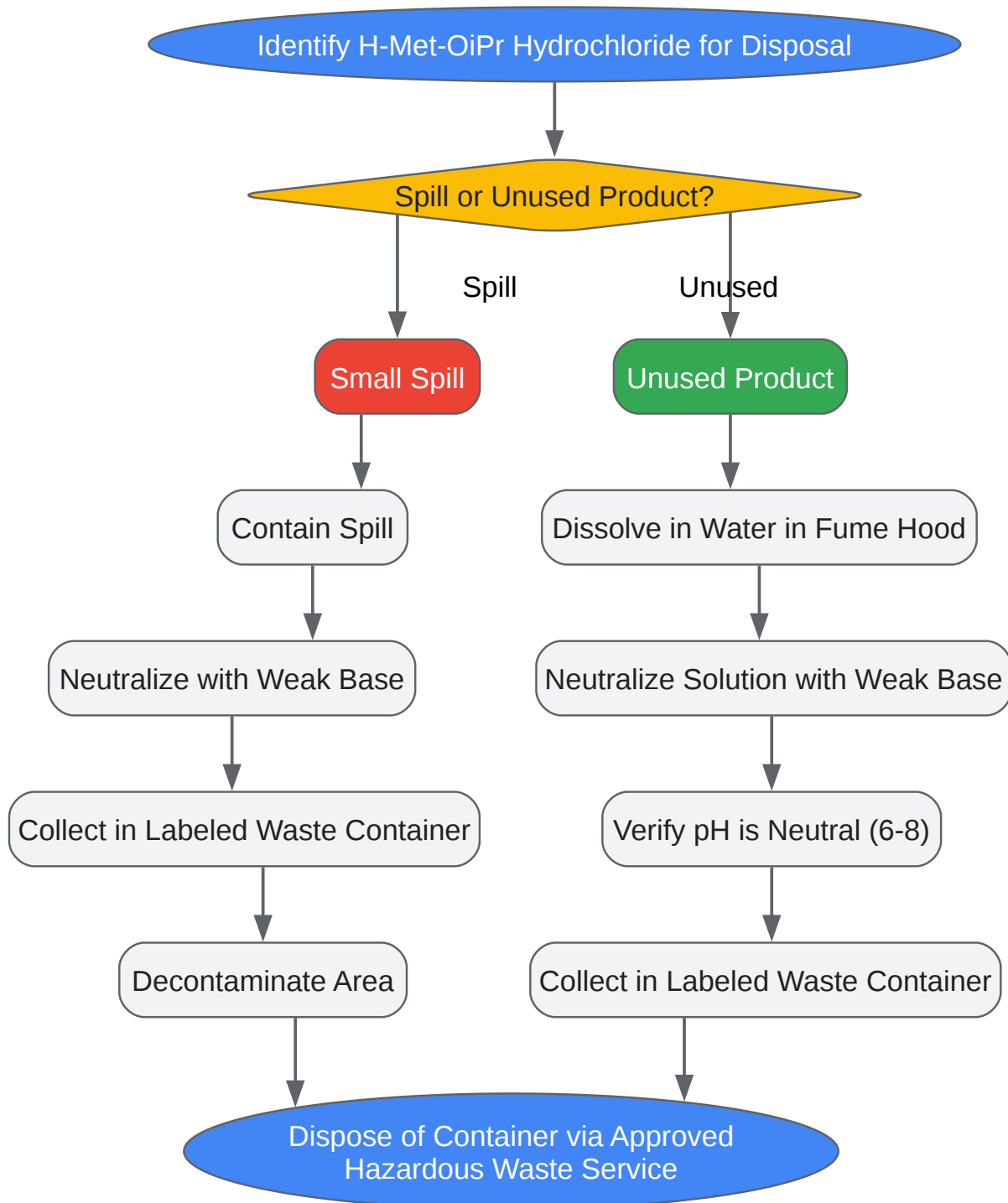
For the disposal of unused quantities of **H-Met-OiPr hydrochloride**, the following procedure should be followed:

- **Dilution:** In a well-ventilated fume hood, slowly dissolve the solid **H-Met-OiPr hydrochloride** in a large volume of water. This should be done in a suitable container, such as a large beaker.
- **Neutralization:** While stirring, slowly add a weak base (e.g., sodium bicarbonate) to the solution. Monitor the pH of the solution using pH paper or a pH meter. Continue adding the base until the pH is within a neutral range (typically between 6.0 and 8.0).
- **Waste Collection:** Transfer the neutralized solution to a designated and properly labeled hazardous waste container.
- **Final Disposal:** The sealed container must be disposed of through an approved chemical waste disposal service, following all institutional and regulatory guidelines.[3] Do not pour the

chemical, even after neutralization, down the drain without explicit permission from your institution's environmental health and safety department.[\[2\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **H-Met-OiPr hydrochloride**.



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Disposal decision workflow for **H-Met-OiPr hydrochloride**.

By following these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **H-Met-OiPr hydrochloride**, thereby fostering a secure and compliant research environment. Always prioritize safety and adhere to the specific guidelines established by your institution and local regulatory bodies.

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